

Personal protective equipment for handling **Tnik-IN-3**

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Compound of Interest

Compound Name: **Tnik-IN-3**

Cat. No.: **B12412357**

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Essential Safety and Handling Guide for **Tnik-IN-3**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive, step-by-step safety and logistical information for the handling and disposal of **Tnik-IN-3**, a potent and selective inhibitor of Traf2- and Nck-interacting protein kinase (TNIK). Adherence to these procedures is critical to ensure personnel safety and minimize environmental impact.

Hazard Identification and Safety Summary

Tnik-IN-3 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] All personnel must be thoroughly trained on the potential hazards and required safety protocols before handling this compound.

Hazard Classification	GHS Category	Precautionary Statement Codes
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. [1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects. [1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory for all procedures involving **Tnik-IN-3**. The following PPE should be worn and must be specific for handling potent or cytotoxic compounds.

PPE Item	Specifications
Gloves	Two pairs of chemotherapy-grade nitrile gloves.
Lab Coat	Disposable, solid-front, back-closing gown with long sleeves and tight-fitting cuffs.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator is required when handling the powdered form outside of a certified chemical fume hood or biological safety cabinet.
Footwear	Closed-toe shoes.

Operational Plan: From Receipt to Use

This section outlines the standard operating procedures for the safe handling of **Tnik-IN-3** in a laboratory setting.

Receiving and Storage

- **Inspect Package:** Upon receipt, inspect the package for any signs of damage or leakage. If compromised, do not open and follow your institution's hazardous spill protocol.
- **Transport:** Transport the sealed container to the designated storage area.
- **Storage Conditions:**
 - Powder: Store at -20°C in a tightly sealed container in a designated and labeled area.
 - In Solvent: Store at -80°C in a tightly sealed container in a designated and labeled area.

Preparation of Stock Solutions

All manipulations of the powdered **Tnik-IN-3** must be performed in a certified chemical fume hood or a Class II biological safety cabinet to prevent inhalation of the powder.

- **Prepare Workspace:** Decontaminate the work surface. Lay down a disposable, plastic-backed absorbent pad.
- **Don PPE:** Wear the full PPE as described in Section 2.
- **Equilibrate Compound:** Allow the vial of **Tnik-IN-3** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:**
 - If a small amount is needed, weigh the entire vial, remove the desired amount in the fume hood, and re-weigh the vial.
 - Alternatively, weigh the desired amount directly onto a tared weigh paper or into a microfuge tube within the fume hood.
- **Dissolving:**
 - Add the appropriate solvent (e.g., DMSO) to the vial or tube containing the **Tnik-IN-3** powder.

- Cap the vial/tube securely and vortex or sonicate until the compound is fully dissolved.

Experimental Use

- Labeling: Clearly label all vessels containing **Tnik-IN-3** with the compound name, concentration, solvent, and date of preparation.
- Dilutions: Perform all serial dilutions in a chemical fume hood or biological safety cabinet.
- Cell Culture and Animal Studies: When adding **Tnik-IN-3** to cell cultures or preparing doses for animal studies, handle all materials as potentially contaminated.

Disposal Plan

All waste contaminated with **Tnik-IN-3** is considered cytotoxic and must be disposed of according to institutional and local regulations for hazardous chemical waste.

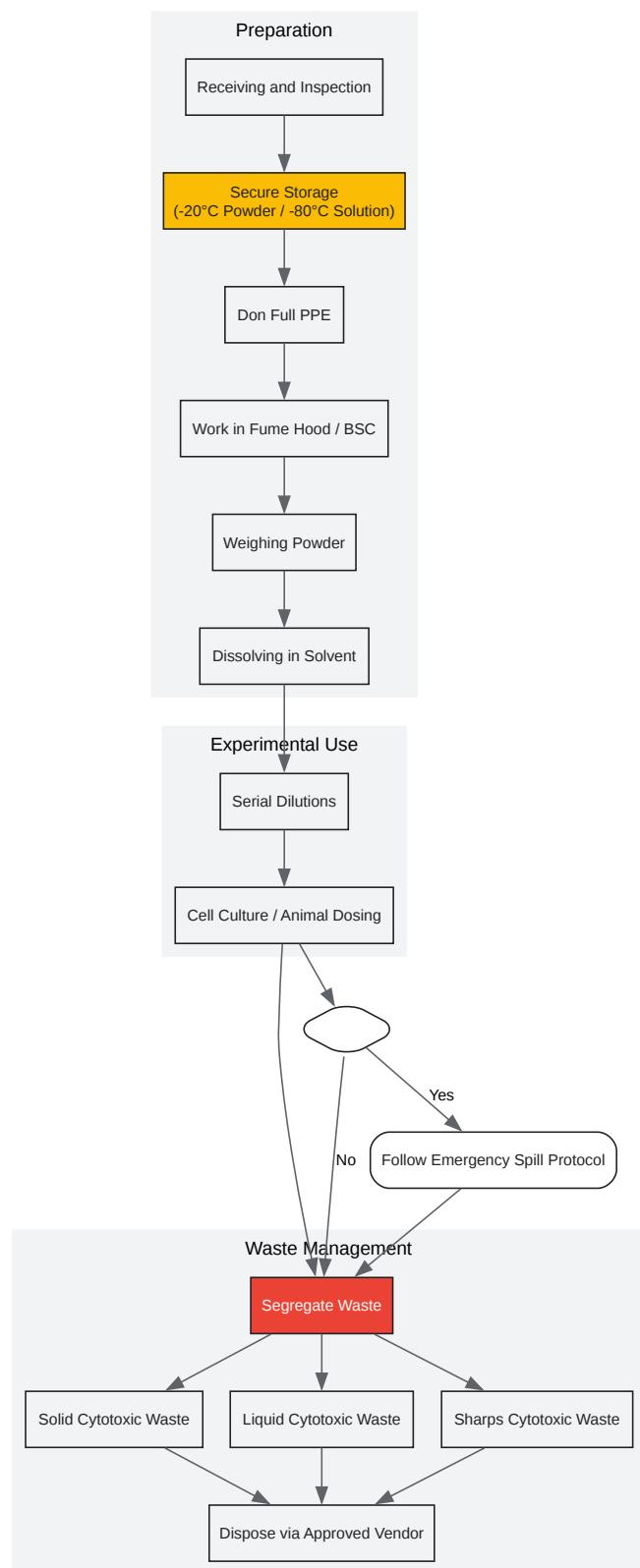
Waste Type	Disposal Procedure
Solid Waste	All contaminated solid waste (e.g., gloves, gowns, weigh paper, pipette tips, vials) must be placed in a designated, sealed, and clearly labeled "Cytotoxic Waste" container.
Liquid Waste	All contaminated liquid waste (e.g., unused stock solutions, media from treated cells) must be collected in a sealed, leak-proof, and clearly labeled "Cytotoxic Liquid Waste" container. Do not pour down the drain.
Sharps	All contaminated sharps (e.g., needles, syringes) must be placed in a designated, puncture-resistant "Cytotoxic Sharps" container.

Emergency Procedures

Exposure Scenario	Immediate Action
Skin Contact	Immediately remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water for at least 15 minutes. Seek medical attention. [1]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1]
Spill	Evacuate the area. Wear full PPE, including respiratory protection. Cover the spill with an absorbent material. Collect all contaminated materials into a sealed "Cytotoxic Waste" container. Decontaminate the area with an appropriate cleaning agent.

Safe Handling Workflow

The following diagram illustrates the key steps and decision points for the safe handling of **Tnik-IN-3**.

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Caption: Workflow for the safe handling of **Tnik-IN-3**.

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References

- 1. acewaste.com.au [acewaste.com.au]
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